

# vanillic acid diagnostic sensitivity and specificity

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## Compound Focus: Vanillic acid

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## Diagnostic Performance of the VLA/VMA Ratio

The table below summarizes the quantitative data from a 2023 study comparing a control group of 10,095 individuals to 14 patients with confirmed AADC deficiency [1].

Subject Group	VLA (mmol/mol creatinine)	VMA (mmol/mol creatinine)	VLA/VMA Ratio
Non-AADC Controls (n=10,095)	Mean: 0.3 (Range: 0–57.79)	Mean: 5.59 (Range: 0.04–60.62)	Mean: 0.07 (Range: 0.0–23.24)
AADC Deficient Patients (n=14)	Mean: 10.24 (Range: 0.37–33.06)	Mean: 0.45 (Range: 0.11–1.27)	Mean: 23.16 (Range: 0.97–74.1)

The study concluded that while individual VLA and VMA concentrations do not allow for a reliable diagnosis, the **VLA/VMA ratio is a robust parameter**. The ratio is particularly effective in younger patients, and the study developed age-adjusted thresholds to improve accuracy [1].

## Experimental Protocol for Detection

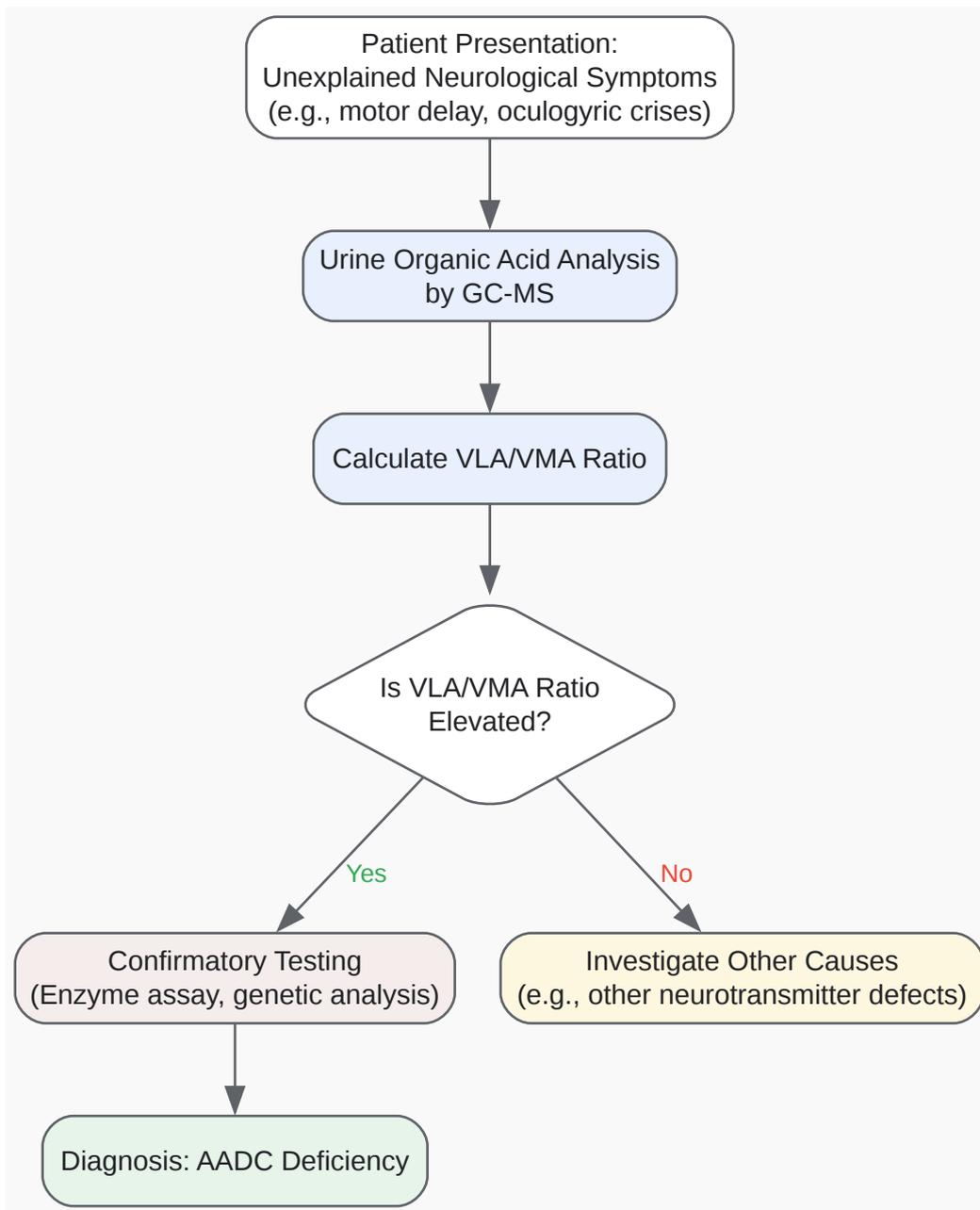
The diagnostic data in the key study was generated using a standard methodology in biochemical genetics, detailed below [1]:

- **Sample Preparation:** Urine samples are acidified and subjected to liquid-liquid extraction using organic solvents like ethyl acetate to isolate the organic acids.
- **Derivatization:** The extracted organic acid residue is chemically modified (silylated) using reagents like BSTFA or MSTFA to make them more volatile and suitable for gas chromatographic separation.
- **Analysis - Gas Chromatography-Mass Spectrometry (GC-MS):**
  - **Separation:** The derivatized sample is injected into a gas chromatograph, where compounds are separated based on their volatility and interaction with the capillary column.
  - **Detection & Quantification:** The separated compounds exit the column and are analyzed by a mass spectrometer, which identifies them based on their unique mass-to-charge ratio and allows for semi-quantitative measurement.

This protocol aligns with the methods described for general organic acid analysis in clinical laboratories [2].

## Clinical Workflow for Diagnosis

The following chart illustrates the role of VLA/VMA testing in the diagnostic pathway for AADC deficiency and related disorders:



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## Interpretation and Key Considerations

For researchers and clinicians, the following points are critical:

- **A Marker, Not a Standalone Test:** VLA, and particularly the VLA/VMA ratio, is a crucial **biochemical marker** that signals a potential diagnosis of AADC deficiency. It is not a standalone diagnostic test but is used within a broader diagnostic workflow [2] [1].

- **Clinical Context is Crucial:** The diagnostic specificity of urine organic acid analysis can vary significantly based on the patient's clinical status (e.g., asymptomatic vs. acutely ill), diet, and catabolic state [2]. The VLA/VMA ratio is most reliable in young, symptomatic patients [1].
- **Gold Standard Confirmation:** A definitive diagnosis of AADC deficiency requires confirmatory testing, such as enzyme activity measurement in plasma or DNA sequencing of the *DDC* gene [2] [1].

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## References

1. [sciencedirect.com/science/article/abs/pii/S1096719220301517](https://www.sciencedirect.com/science/article/abs/pii/S1096719220301517) [sciencedirect.com]
2. OAU - Overview: Organic Acids Screen, Random, Urine [mayocliniclabs.com]

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